

Safety data sheet for 3,5-Dichlorobenzoic-d3 Acid

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Compound of Interest

Compound Name: 3,5-Dichlorobenzoic-d3 Acid

Cat. No.: B15295168

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Technical Guide: 3,5-Dichlorobenzoic-d3 Acid

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a certified Safety Data Sheet (SDS). While the information provided is based on available data for the closely related compound 3,5-Dichlorobenzoic acid, the toxicological and physicochemical properties of **3,5-Dichlorobenzoic-d3 Acid** have not been fully investigated. Always consult a certified SDS and conduct a thorough risk assessment before handling this chemical.

Introduction

3,5-Dichlorobenzoic-d3 acid (CAS No. 1219803-99-2) is a deuterated analog of 3,5-Dichlorobenzoic acid.^[1] Deuterated compounds are of significant interest in pharmaceutical and metabolic research as they can be used as internal standards for mass spectrometry-based quantification, to probe reaction mechanisms, and to potentially alter metabolic pathways of parent compounds. This guide provides a summary of the available safety information, physicochemical properties, and handling procedures for **3,5-Dichlorobenzoic-d3 acid**, primarily based on data from its non-deuterated counterpart.

Physicochemical and Toxicological Data

The quantitative data available for 3,5-Dichlorobenzoic acid is summarized below. It is anticipated that the properties of the deuterated form will be very similar.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₇ HD ₃ Cl ₂ O ₂	N/A
Molecular Weight	194.03 g/mol (calculated)	N/A
Appearance	White to beige powder/crystals	[2] [3]
Melting Point	182-189 °C	[4]
Water Solubility	Sparingly soluble	[5]
Organic Solvent Solubility	Soluble in ethanol and acetone	[2] [5]

Toxicological Data

Specific LD50 or LC50 data for 3,5-Dichlorobenzoic acid are not readily available in the searched resources. The primary hazards are related to irritation.

Hazard	Description	Source
Eye Irritation	Causes serious eye irritation.	[3] [6]
Skin Irritation	Causes skin irritation.	[3] [6]
Respiratory Irritation	May cause respiratory tract irritation.	[3] [6]
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.	[3]

Hazard Identification and Safety Precautions

Based on the available data for 3,5-Dichlorobenzoic acid, the deuterated compound should be handled as a hazardous substance.

GHS Hazard Classification

- Skin Irritation: Category 2[6]
- Eye Irritation: Category 2[6]
- Specific target organ toxicity – single exposure (Respiratory tract irritation): Category 3[6]

Recommended Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves.
- Skin and Body Protection: Lab coat and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Experimental Protocols

General Handling Protocol for Solid Aromatic Acids

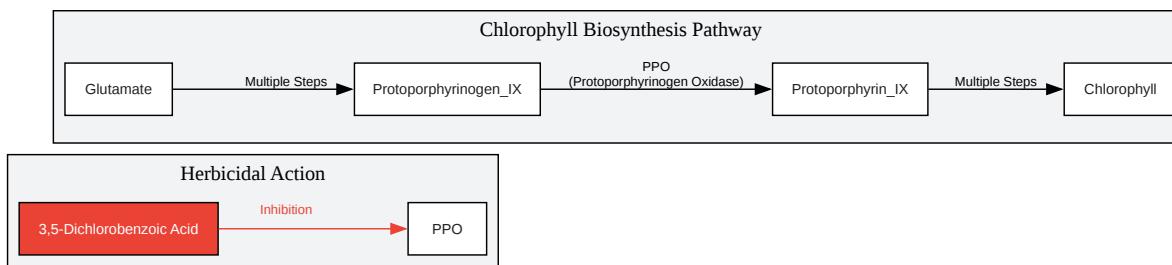
This protocol provides a general guideline for handling **3,5-Dichlorobenzoic-d3 Acid** in a laboratory setting.

- Risk Assessment: Before beginning any work, perform a thorough risk assessment specific to the planned experiment.
- Engineering Controls: All weighing and handling of the solid compound should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment: Don appropriate PPE as outlined in Section 3.2.
- Dispensing: Carefully weigh the desired amount of the compound on a tared weigh boat or glassine paper within the fume hood. Avoid generating dust.
- Dissolution: If preparing a solution, add the solid to the solvent slowly and stir to dissolve. Be aware of potential exothermic reactions, although unlikely with this compound.

- Waste Disposal: Dispose of all waste, including contaminated PPE and weighing materials, in a properly labeled hazardous waste container.
- Decontamination: Clean the work area thoroughly with an appropriate solvent and decontaminating solution after completion of the work.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound.

Biological Activity and Signaling Pathways

While specific signaling pathways in drug development are not well-documented, the mechanism of action of 3,5-Dichlorobenzoic acid as a herbicide is known. It acts by inhibiting the enzyme protoporphyrinogen oxidase (PPO) in plants, a key enzyme in the chlorophyll biosynthesis pathway.^[2]



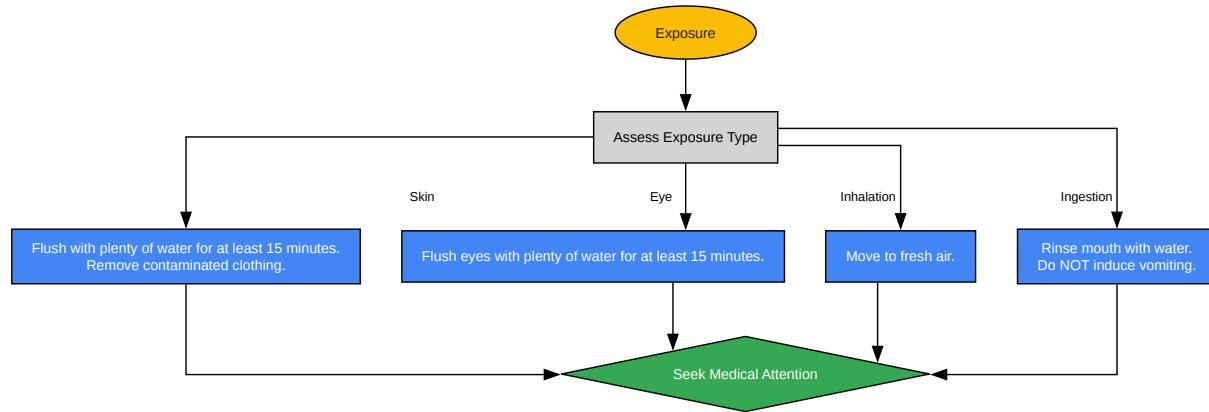
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Herbicidal mechanism of 3,5-Dichlorobenzoic acid.

Emergency Procedures

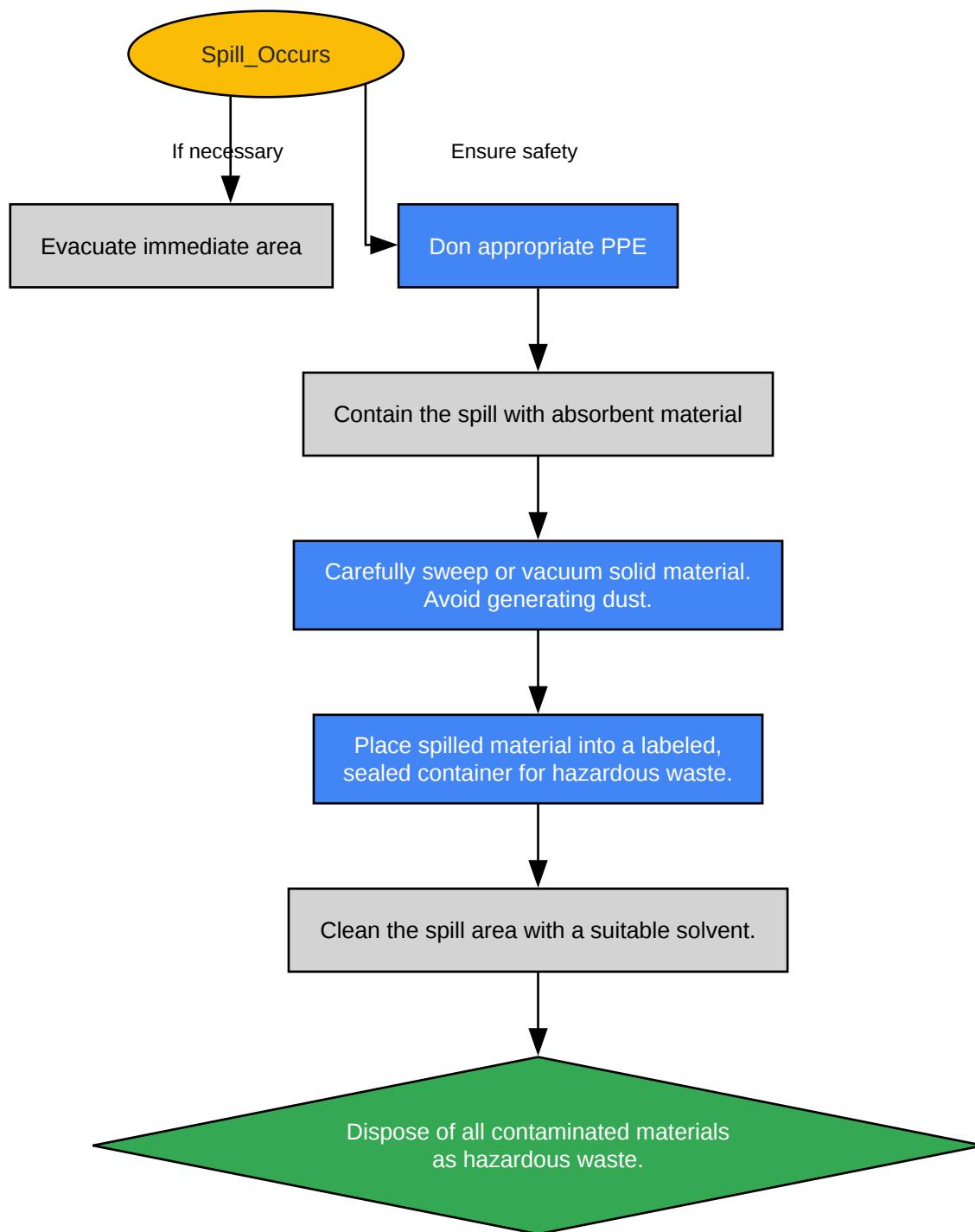
The following diagrams illustrate the recommended workflow for handling exposures and spills.

Personal Exposure Response Workflow

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Workflow for responding to personal exposure.

Spill Response Workflow

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Workflow for responding to a chemical spill.

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- To cite this document: BenchChem. [Safety data sheet for 3,5-Dichlorobenzoic-d3 Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15295168#safety-data-sheet-for-3-5-dichlorobenzoic-d3-acid>

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